

proper handling and storage procedures for 2-Phenyl-L-phenylalanine

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Compound of Interest

Compound Name: 2-Phenyl-L-phenylalanine

Cat. No.: B15234257

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Application Notes and Protocols for 2-Phenyl-L-phenylalanine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the proper handling, storage, and quality control of **2-Phenyl-L-phenylalanine**, an essential α -amino acid. Adherence to these guidelines is crucial to ensure the integrity of the compound for research and development applications.

Introduction

2-Phenyl-L-phenylalanine, commonly known as L-Phenylalanine, is an essential amino acid with the chemical formula $C_9H_{11}NO_2$. It serves as a fundamental building block for proteins and a precursor for the synthesis of key biomolecules, including tyrosine and various neurotransmitters[1]. Its stability and purity are paramount for reliable experimental outcomes in drug development and scientific research. This document outlines the necessary precautions and protocols for its use and storage.

Safety and Handling Precautions

While **2-Phenyl-L-phenylalanine** is not classified as a hazardous substance, standard laboratory safety practices should always be observed[2][3].

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling the compound[4]. In cases where dust formation is possible, respiratory protection may be necessary.
- **Ventilation:** Work in a well-ventilated area to minimize inhalation of any dust particles[2].
- **Contact Avoidance:** Avoid direct contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water[2][5]. For eye contact, continue rinsing for at least 15 minutes and seek medical attention[2].
- **Ingestion:** Avoid ingestion. If swallowed, rinse the mouth with water and seek medical advice[3][5].
- **Spill Response:** In the event of a small spill, dampen the solid material with water and transfer it to a suitable container for disposal. Use absorbent paper dampened with water to clean the area[6]. For larger spills, sweep up the material and place it in a designated disposal container. Avoid creating dust[7].

Storage Procedures

Proper storage is critical to maintain the stability and purity of **2-Phenyl-L-phenylalanine**.

- **General Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place[2][4].
- **Temperature:** While some sources suggest storing at room temperature, others recommend storing below +30°C[8][9]. For long-term stability, it is advisable to store in a cool environment.
- **Moisture and Light:** Protect the compound from moisture and light[5][8].
- **Incompatible Materials:** Keep away from strong oxidizing agents[2][7][9].
- **Stability:** **2-Phenyl-L-phenylalanine** is stable under recommended storage conditions[2][7].

Physicochemical Properties and Data

The following table summarizes key quantitative data for **2-Phenyl-L-phenylalanine**.

Property	Value	Reference
Molecular Formula	C9H11NO2	[6][7][10]
Molecular Weight	165.19 g/mol	[10]
Appearance	White crystalline powder/solid	[2][10]
Melting Point	270-275 °C (decomposes)	[2]
pH (1% aq. solution)	5.4 - 6.0	[6]
Water Solubility (at 20°C)	16.5 g/L	
Water Solubility (at 25°C)	14.11 g/L	[6]

Experimental Protocols

This protocol describes the preparation of a standard aqueous solution of **2-Phenyl-L-phenylalanine** for experimental use.

- Materials: **2-Phenyl-L-phenylalanine** powder, deionized or distilled water, analytical balance, volumetric flask, magnetic stirrer, and stir bar.
- Procedure:
 - Accurately weigh the desired amount of **2-Phenyl-L-phenylalanine** using an analytical balance.
 - Transfer the powder to a volumetric flask of the appropriate size.
 - Add approximately half the final volume of deionized water to the flask.
 - Place a magnetic stir bar in the flask and stir the solution on a magnetic stirrer until the solid is completely dissolved. The compound is soluble in water[2][11].
 - Once dissolved, add deionized water to the flask until the meniscus reaches the calibration mark.
 - Stopper the flask and invert it several times to ensure a homogenous solution.

7. Label the flask with the compound name, concentration, and date of preparation.

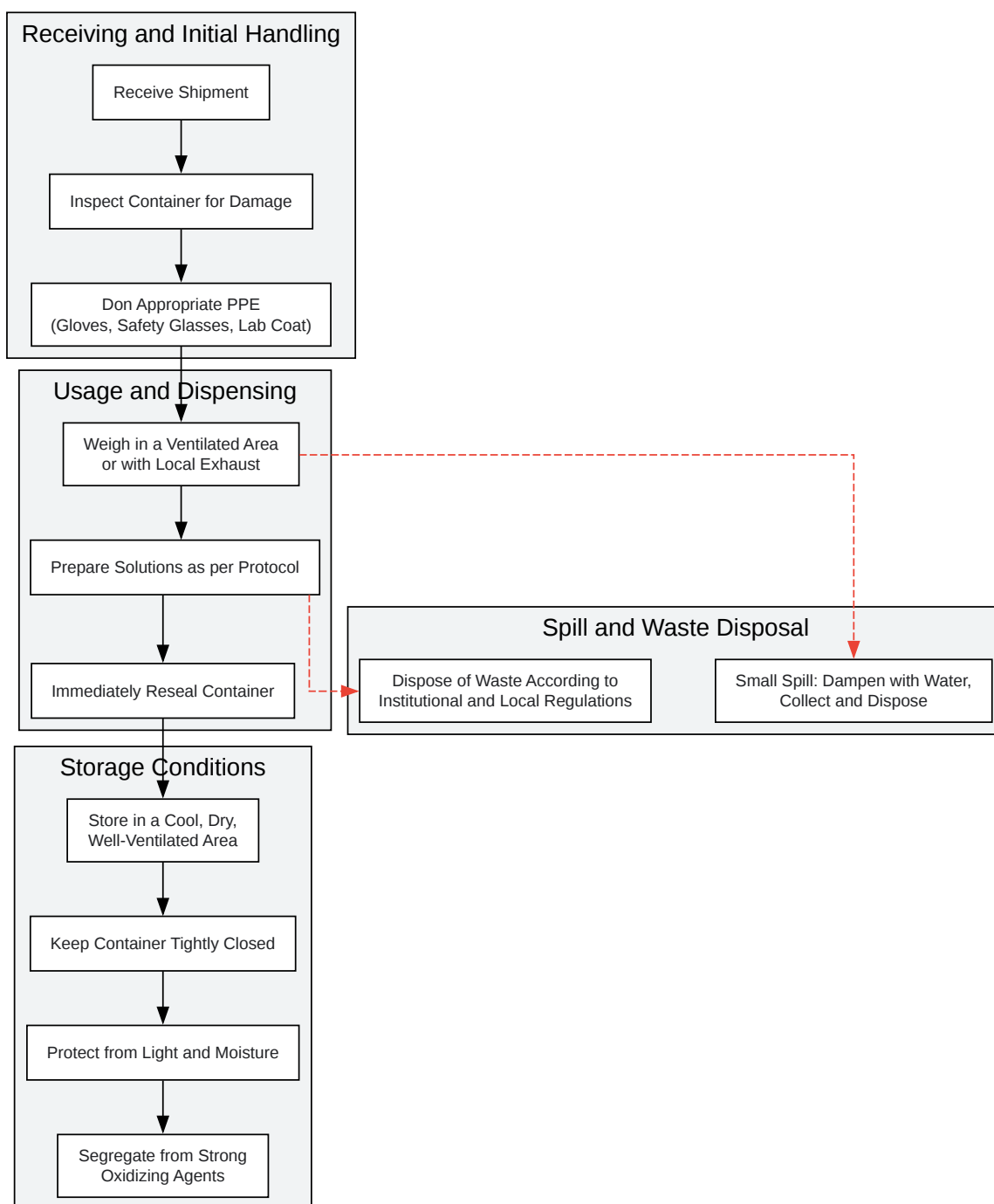
This protocol provides a general method for assessing the purity of a **2-Phenyl-L-phenylalanine** sample. Specific parameters may need to be optimized for the available equipment and columns.

- Materials: **2-Phenyl-L-phenylalanine** sample, HPLC-grade water, HPLC-grade acetonitrile, formic acid, HPLC system with a UV detector, and a suitable C18 reverse-phase column.
- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% formic acid in HPLC-grade water.
 - Mobile Phase B: 0.1% formic acid in HPLC-grade acetonitrile.
- Sample Preparation:
 1. Prepare a stock solution of the **2-Phenyl-L-phenylalanine** sample in the mobile phase A at a concentration of approximately 1 mg/mL.
 2. Filter the sample solution through a 0.45 µm syringe filter before injection.
- HPLC Conditions (Example):
 - Column: C18 reverse-phase (e.g., 4.6 x 150 mm, 5 µm).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 µL.
 - Detection Wavelength: 210 nm.
 - Gradient: A suitable gradient from 5% to 95% Mobile Phase B over 15-20 minutes.
- Analysis:
 1. Inject the prepared sample onto the HPLC system.

2. Analyze the resulting chromatogram. The purity can be estimated by the relative area of the main peak.

Visualizations

Workflow for Proper Handling and Storage of 2-Phenyl-L-phenylalanine



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